

C16-Ceramide as a bioactive sphingolipid in cell signaling.

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Compound of Interest

Compound Name: C16-Ceramide-13C16

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C16-Ceramide: A Bioactive Sphingolipid in Cell Signaling

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Ceramides are a class of bioactive sphingolipids that play a central role in a multitude of cellular processes, including apoptosis, cell cycle arrest, inflammation, and autophagy. Comprising a sphingosine backbone N-acylated with a fatty acid, the biological activity of ceramides is profoundly influenced by the length of their fatty acyl chain. C16-ceramide, synthesized by ceramide synthase 5 (CerS5) and ceramide synthase 6 (CerS6), has emerged as a critical signaling molecule with diverse and often cell-type-specific functions.^{[1][2]} This technical guide provides a comprehensive overview of the role of C16-ceramide in key signaling pathways, presents quantitative data on its cellular effects, and details relevant experimental protocols for its study.

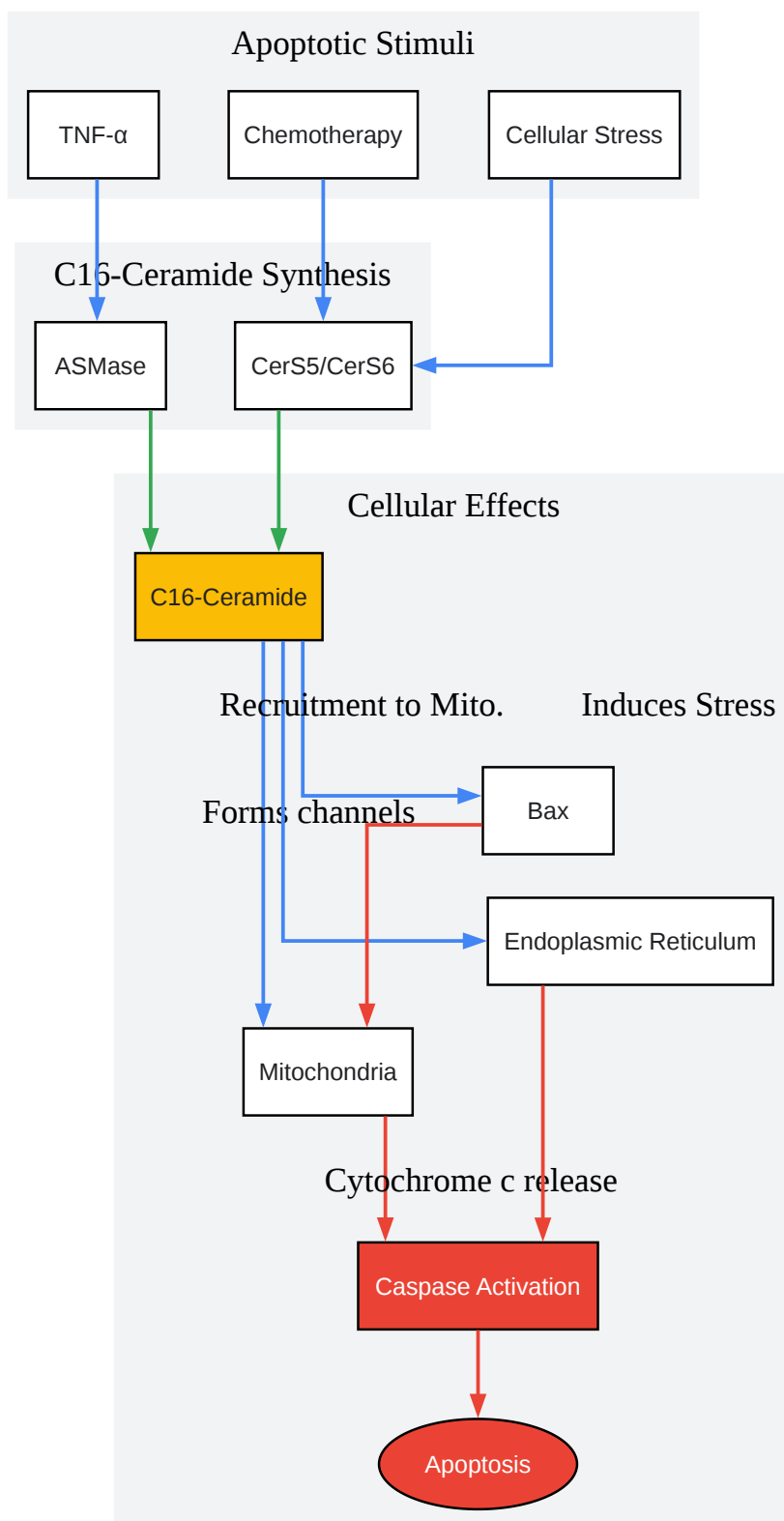
Core Signaling Pathways Involving C16-Ceramide

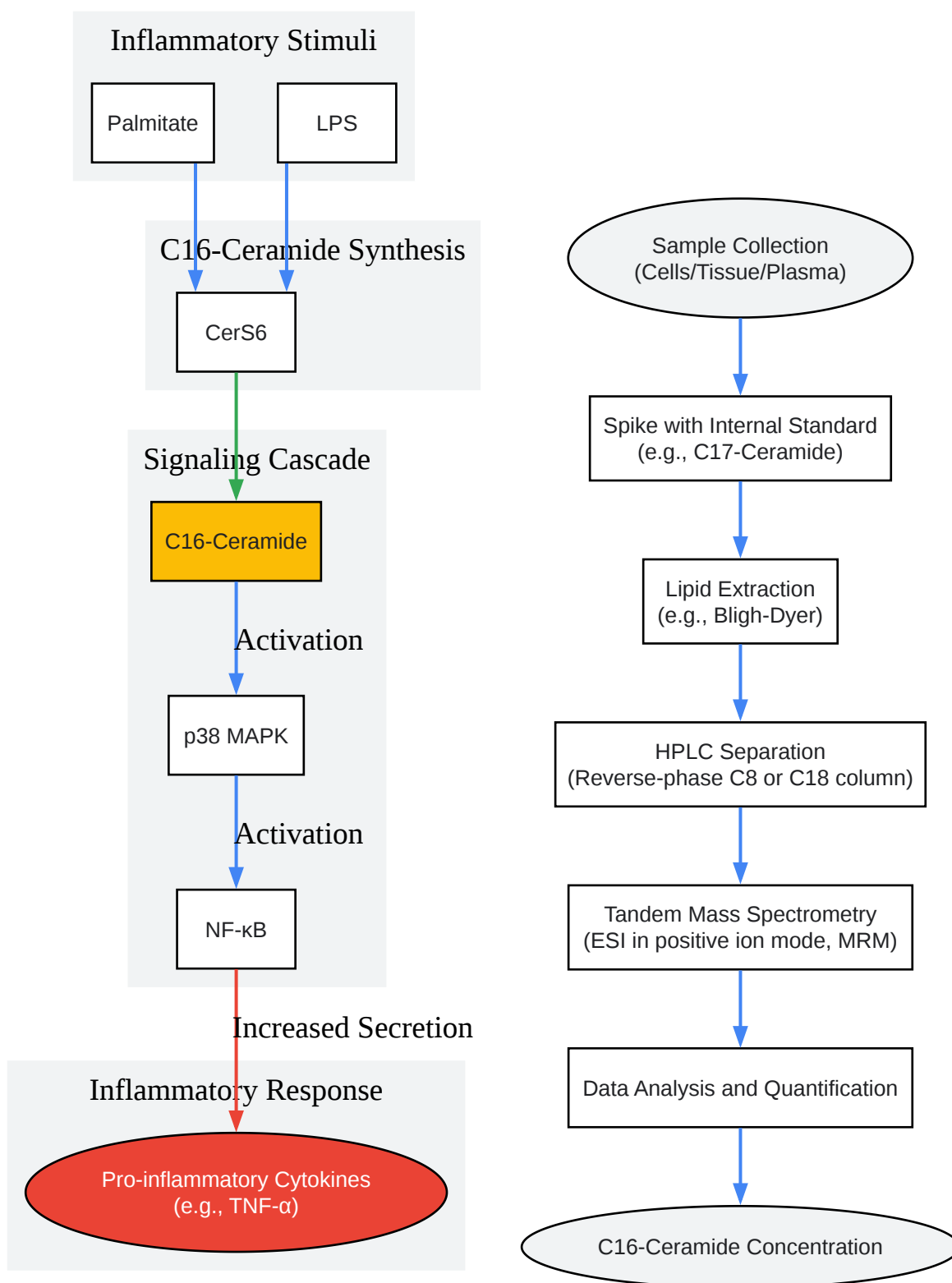
C16-ceramide exerts its influence by modulating the activity of various downstream effectors and signaling cascades. Its ability to alter membrane biophysics and interact directly with proteins underpins its role as a key second messenger.

Apoptosis

C16-ceramide is a well-established pro-apoptotic lipid.^{[3][4]} It can induce apoptosis through both intrinsic and extrinsic pathways.

- **Mitochondrial (Intrinsic) Pathway:** C16-ceramide can directly act on mitochondria to promote the formation of channels in the outer mitochondrial membrane, leading to the release of pro-apoptotic factors like cytochrome c.^[5] This process is often associated with the recruitment and activation of the pro-apoptotic protein Bax. Studies have shown that the saturation of the acyl chain is critical for this apoptotic activity.
- **ER Stress Pathway:** An accumulation of C16-ceramide in the endoplasmic reticulum (ER) can trigger the unfolded protein response (UPR) and ER stress-mediated apoptosis. Knockdown of CerS6, the enzyme responsible for C16-ceramide synthesis, has been shown to induce ER stress and apoptosis in some cancer cells.
- **TNF- α Signaling:** In response to tumor necrosis factor-alpha (TNF- α), the generation of C16-ceramide via acid sphingomyelinase (ASMase) contributes to hepatocyte apoptosis.





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